

Technical Guide: Physicochemical Characterization of N-(4-amino-2-bromophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(4-amino-2-bromophenyl)acetamide

CAS No.: 436090-22-1

Cat. No.: B112632

[Get Quote](#)

This technical guide provides a focused overview of the known physical and chemical properties of **N-(4-amino-2-bromophenyl)acetamide**, with a particular emphasis on its physical appearance. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate and reliable data for this compound.

Introduction and Chemical Identity

N-(4-amino-2-bromophenyl)acetamide is a substituted aromatic amide. Its chemical structure, featuring an acetamido group, a bromine atom, and an amino group on a benzene ring, makes it a potential building block in the synthesis of more complex molecules, including pharmacologically active compounds. Accurate characterization of its physical properties is a fundamental prerequisite for its use in any research or development setting.

Physicochemical Properties

The available data for **N-(4-amino-2-bromophenyl)acetamide** and a closely related isomer are summarized in the table below. It is crucial to note that detailed descriptive data for **N-(4-amino-2-bromophenyl)acetamide** is not extensively reported in publicly accessible literature. The data for the isomer, N-(2-amino-4-bromophenyl)acetamide, is included for comparative purposes.

Property	N-(4-amino-2-bromophenyl)acetamide	N-(2-amino-4-bromophenyl)acetamide	Source
CAS Number	Not explicitly found	36847-83-3	[1]
Molecular Formula	C ₈ H ₉ BrN ₂ O	C ₈ H ₉ BrN ₂ O	[1]
Molecular Weight	229.08 g/mol	229.08 g/mol	[1]
Physical Form	Data not available	Solid	[1]
Color	Data not available	Data not available	
Purity	Data not available	95%	[1]

Structural Representation

The chemical structure of **N-(4-amino-2-bromophenyl)acetamide** is presented below. The specific arrangement of the functional groups on the phenyl ring is critical to its chemical reactivity and physical properties.

Caption: 2D Chemical Structure of **N-(4-amino-2-bromophenyl)acetamide**

In-depth Analysis of Physical Appearance

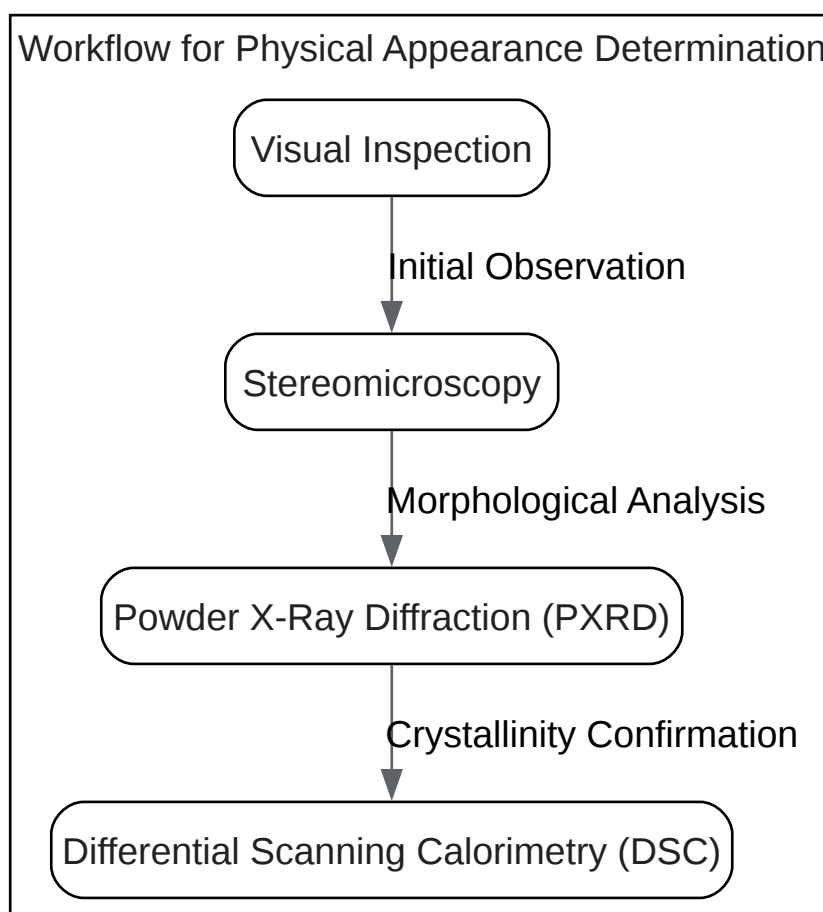
Based on available vendor information for the isomeric compound N-(2-amino-4-bromophenyl)acetamide, it is confirmed to be a solid at standard temperature and pressure.[1] However, a more detailed description of its physical appearance, such as its color and morphology (e.g., crystalline, amorphous powder), is not specified in the readily available literature.

For a related compound, N-(4-Bromo-2-chlorophenyl)acetamide, the physical form is described as a "Crystal - Powder". While this compound has a different substitution pattern, it suggests that similar halogenated and acetylated anilines can exist in a crystalline or powdered state.

Causality and Experimental Considerations

The physical appearance of a chemical compound is a direct consequence of its crystal lattice structure and the presence of chromophores within the molecule. The color of an organic compound is determined by its ability to absorb light in the visible region, which is often influenced by the extent of conjugation and the presence of specific functional groups.

To definitively characterize the physical appearance of a new or sparsely documented compound like **N-(4-amino-2-bromophenyl)acetamide**, the following experimental workflow is recommended.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for the determination of physical appearance.

Step-by-Step Protocol:

- **Visual Inspection:** The most straightforward initial step is the direct visual observation of the bulk material under controlled lighting conditions to ascertain its color and general form (e.g., powder, crystals, amorphous solid).
- **Stereomicroscopy:** Examination under a stereomicroscope can provide more detailed information about the morphology of the particles, such as crystal habit, size, and aggregation.
- **Powder X-Ray Diffraction (PXRD):** This is a critical technique to determine the crystallinity of the solid. A crystalline material will produce a distinct diffraction pattern of sharp peaks, while an amorphous solid will show a broad halo.
- **Differential Scanning Calorimetry (DSC):** DSC can be used to determine the melting point of a crystalline solid, which is a key physical constant. A sharp melting peak is indicative of a pure crystalline compound, whereas a broad melting range might suggest the presence of impurities or an amorphous nature.

Conclusion

While **N-(4-amino-2-bromophenyl)acetamide**'s isomer is known to be a solid, a detailed description of its physical appearance, specifically its color and crystalline form, is not well-documented in publicly available scientific literature or commercial supplier information. For any research or development application, it is imperative that the physical properties of this compound be determined empirically using standard analytical techniques to ensure the quality and consistency of the material. The protocols outlined in this guide provide a robust framework for such a characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-\(2-AMINO-4-BROMOPHENYL\)ACETAMIDE | 36847-83-3 \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of N-(4-amino-2-bromophenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112632/docs#technical-guide-physicochemical-characterization-of-n-4-amino-2-bromophenyl-acetamide\]](https://www.benchchem.com/product/b112632/docs#technical-guide-physicochemical-characterization-of-n-4-amino-2-bromophenyl-acetamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

